

Essential Safety and Logistical Information for Handling 2-Fluorophenethyl Bromide

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Compound of Interest

Compound Name: 2-Fluorophenethyl bromide

Cat. No.: B1302592

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the handling and disposal of **2-Fluorophenethyl bromide**, a halogenated organic compound. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Summary of Chemical Safety Information

Property	Value
Chemical Name	2-Fluorophenethyl bromide
CAS Number	91319-54-9
Molecular Formula	C8H8BrF
Molecular Weight	203.05 g/mol
Appearance	Colorless to Yellow to Orange clear liquid
Boiling Point	73-75 °C/20 mmHg
Density	1.4458 g/mL at 25 °C
Flash Point	91.66 °C (197.0 °F)
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation[1]. H335: May cause respiratory irritation.
GHS Signal Word	Warning[2]

Operational Plan for Handling

This procedural guide outlines the step-by-step process for safely handling **2-Fluorophenethyl bromide** in a laboratory setting.

Pre-Handling Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantity of **2-Fluorophenethyl bromide** to be used and the potential for exposure.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly. All handling of **2-Fluorophenethyl bromide** must be performed within the fume hood.
- Spill Kit: Have a spill kit readily accessible. The kit should contain absorbent materials suitable for organic solvents, and appropriate personal protective equipment.

- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Fluorophenethyl bromide**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Wear nitrile or neoprene gloves. Double gloving is recommended.[3]
- Body Protection: A flame-resistant lab coat must be worn.
- Respiratory Protection: For operations with a potential for aerosol generation or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is required.[4]

Handling Procedure

- Donning PPE: Before entering the designated handling area, put on all required PPE in the correct order.
- Transfer and Weighing: Conduct all transfers and weighing of **2-Fluorophenethyl bromide** inside a chemical fume hood. Use a non-sparking spatula for solids.
- Experimental Setup: Ensure all glassware is properly secured and the experimental apparatus is assembled correctly within the fume hood before introducing the chemical.
- Heating: If heating is required, use a controlled heating source such as a heating mantle or oil bath. Avoid open flames.
- Post-Experiment: Upon completion of the experiment, allow all equipment to cool to room temperature within the fume hood.

Decontamination

- Equipment: Decontaminate all glassware and equipment that has come into contact with **2-Fluorophenethyl bromide**. Rinse with a suitable solvent (e.g., acetone or ethanol) in the

fume hood. Collect the rinse as hazardous waste.

- **Work Area:** Wipe down the interior surfaces of the fume hood with a suitable solvent and absorbent pads. Dispose of the cleaning materials as hazardous waste.
- **PPE Removal:** Remove PPE in the reverse order of donning, being careful to avoid self-contamination. Dispose of gloves and any other disposable PPE as hazardous waste.

Disposal Plan

Proper disposal of **2-Fluorophenethyl bromide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- **Liquid Waste:** Collect all liquid waste containing **2-Fluorophenethyl bromide** in a designated, properly labeled, and sealed container. The container should be made of a material compatible with halogenated organic compounds.
- **Solid Waste:** Collect all solid waste, including contaminated gloves, absorbent materials, and disposable labware, in a separate, clearly labeled container.
- **Sharps:** Any needles or syringes used must be disposed of in a designated sharps container.

Waste Labeling and Storage

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Fluorophenethyl bromide**," and the associated hazards (e.g., "Toxic," "Flammable").
- **Storage:** Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.

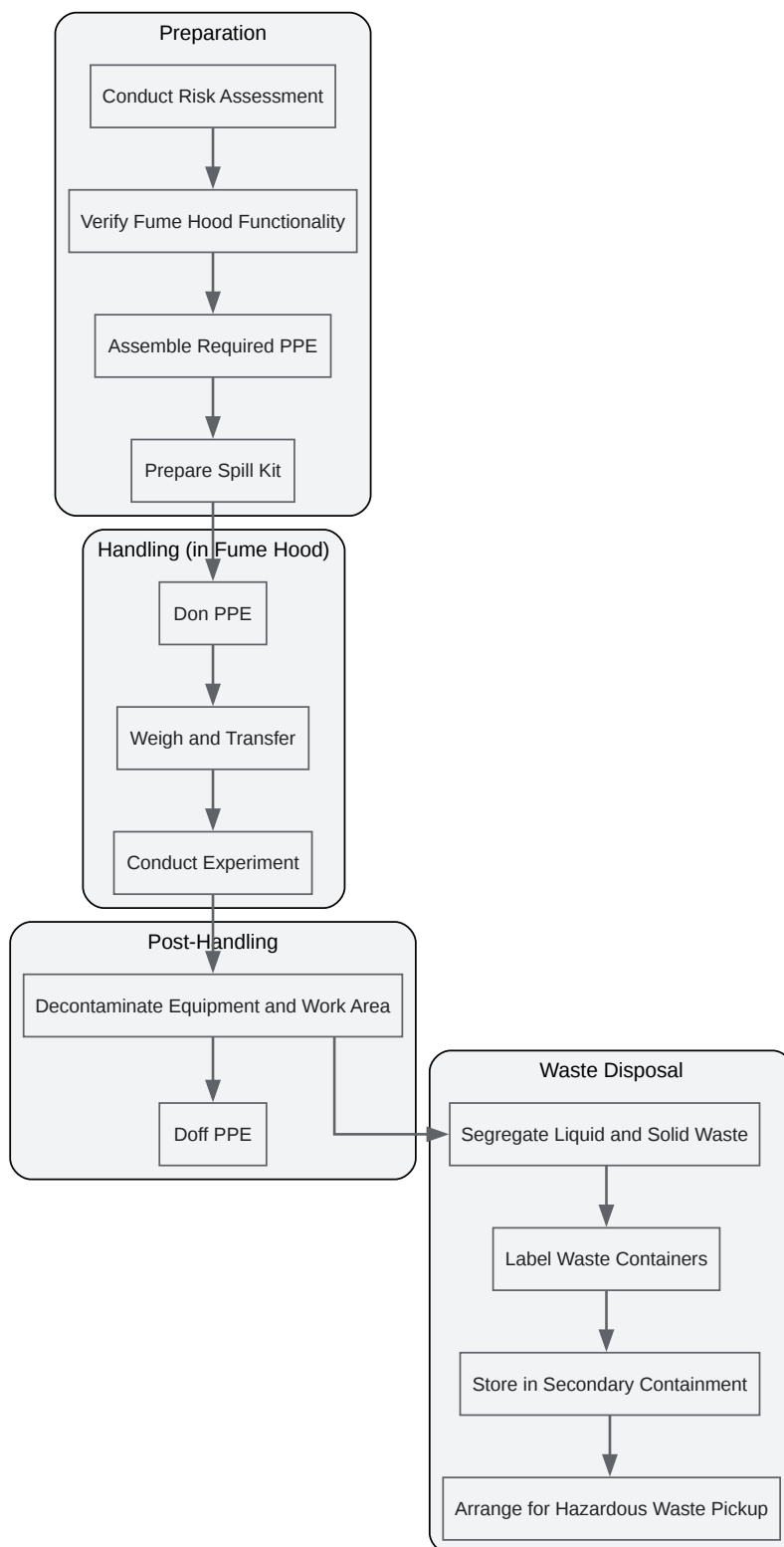
Waste Disposal Procedure

- **Collection:** Once a waste container is full, ensure it is securely sealed and the label is complete and accurate.

- Request for Pickup: Follow your institution's established procedures for hazardous waste pickup. Do not pour **2-Fluorophenethyl bromide** down the drain.[\[5\]](#)[\[6\]](#)
- Documentation: Maintain a record of the amount of **2-Fluorophenethyl bromide** disposed of, in accordance with your institution's waste management policies.

Workflow for Safe Handling of 2-Fluorophenethyl Bromide

Safe Handling Workflow for 2-Fluorophenethyl Bromide



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Caption: Workflow for the safe handling of **2-Fluorophenethyl bromide**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Fluorophenethyl Bromide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1302592#personal-protective-equipment-for-handling-2-fluorophenethyl-bromide\]](https://www.benchchem.com/product/b1302592#personal-protective-equipment-for-handling-2-fluorophenethyl-bromide)

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